

physical and chemical properties of 2-Amino-5-ethylphenol hydrochloride

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Compound of Interest

Compound Name: 2-Amino-5-ethylphenol
hydrochloride

Cat. No.: B177001

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An In-depth Technical Guide to 2-Amino-5-ethylphenol Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties, applications, and analytical methodologies for **2-Amino-5-ethylphenol hydrochloride** (CAS: 149861-22-3). The information is intended to support research, development, and quality control activities involving this compound.

Core Physical and Chemical Properties

2-Amino-5-ethylphenol hydrochloride is a substituted aromatic amine that serves as a key intermediate in various chemical syntheses. Its physical and chemical characteristics are crucial for its handling, storage, and application in further manufacturing processes.

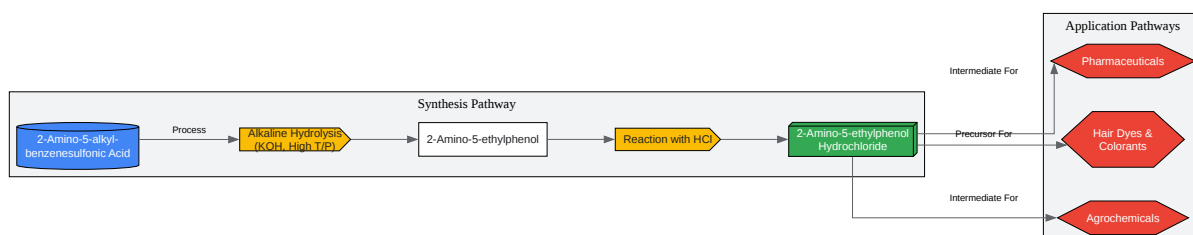
Property	Value	Source(s)
IUPAC Name	2-amino-5-ethylphenol;hydrochloride	[1]
Synonyms	2-AMINO-5-ETHYLPHENOL HCL, 6-Amino-m-ethylphenol hydrochloride	[1]
CAS Number	149861-22-3	[2]
Molecular Formula	C ₈ H ₁₂ ClNO or C ₈ H ₁₁ NO·HCl	[1][3]
Molecular Weight	173.64 g/mol	[1][4]
Appearance	White to off-white crystalline powder; White to Light Brown Solid	[2]
Melting Point	>163°C (decomposes)	[2]
Solubility	Soluble in water and ethanol; Slightly soluble in DMSO and Methanol	[2]
Purity (Typical)	≥98% (by HPLC)	
Stability	Hygroscopic; solutions are stable for 7 days at room temperature.[2][5]	[2][5]

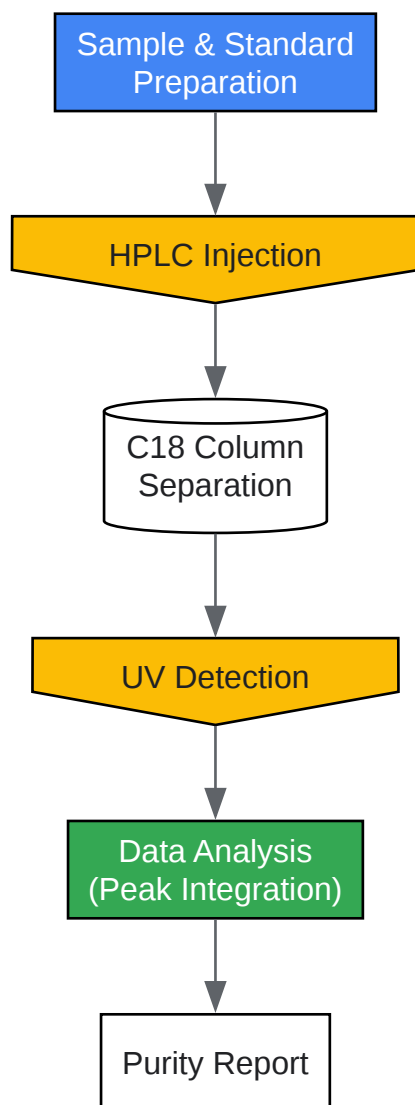
Synthesis and Industrial Applications

2-Amino-5-ethylphenol hydrochloride is primarily utilized as a versatile intermediate in the synthesis of a wide range of organic compounds. Its reactivity, stemming from the amino and phenolic hydroxyl groups, allows for its incorporation into larger, more complex molecules.

A general workflow for the synthesis and application of **2-Amino-5-ethylphenol hydrochloride** is illustrated below. The synthesis often involves the reaction of 2-amino-5-ethylphenol with hydrochloric acid to produce the hydrochloride salt.[3] A more general industrial preparation for

2-amino-5-alkyl-phenols involves the alkaline hydrolysis of 2-amino-5-alkyl-benzenesulfonic acids under pressure.^[6]





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